

Method Overview: Analysis of Dodemorph Acetate in Plant-Derived Foods

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

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This protocol is designed for the determination of **dodemorph acetate** and other morpholine pesticide residues (including tridemorph, fenpropimorph, dimethomorph, flumorph, and pyrimorph) in various plant-derived food matrices [1].

Experimental Workflow

The diagram below illustrates the complete sample preparation and analysis process.

Materials and Reagents

- **Standards:** Analytical standards of **dodemorph acetate** and other morpholine pesticides (purity $\geq 95\%$).
- **Solvents:** HPLC-grade acetonitrile, methanol, and acetone.
- **Salts:** Anhydrous magnesium sulfate (MgSO_4), sodium chloride (NaCl).
- **Buffers:** Ammonium acetate.
- **dSPE Sorbents:** A mixture of **graphitized carboxyl multi-walled carbon nanotubes (MWCNTs)**, **C18**, and **strong anion exchange (SAX)** sorbent [1].
- **Equipment:** Analytical balance, vortex mixer, centrifuge, ultrasonic bath, and LC-MS/MS system.

Detailed Experimental Protocols

Sample Preparation and Extraction

- **Homogenization:** Weigh 2.0 g (± 0.1 g) of the homogenized plant tissue sample into a 50 mL centrifuge tube.
- **Extraction:** Add 10 mL of acetonitrile to the tube.
- **Shaking:** Vortex the mixture vigorously for 1 minute.
- **Ultrasonication (Optional):** To enhance extraction efficiency, place the tube in an ultrasonic bath for 5 minutes.
- **Salting-out:** Add a mixture of 4.0 g of anhydrous $MgSO_4$ and 1.0 g of NaCl. Immediately shake the tube by hand to prevent clumping, then vortex for another minute.

Purification using Modified QuEChERS

- **Centrifugation:** Centrifuge the tube at 4°C and 4500 rpm for 10 minutes.
- **dSPE Clean-up:** Transfer 1.5 mL of the upper acetonitrile extract (supernatant) into a 2 mL dSPE tube containing a mixture of 150 mg $MgSO_4$, 50 mg graphitized carboxyl MWCNTs, 50 mg C18, and 10 mg SAX [1].
- **Mixing and Centrifugation:** Vortex the dSPE tube for 1 minute and then centrifuge at 12000 rpm for 5 minutes.
- **Filtration:** Carefully transfer the purified supernatant into an HPLC vial for analysis.

Instrumental Analysis: LC-MS/MS Conditions

The following table summarizes the key LC-MS/MS parameters. These should be optimized for your specific instrument.

Parameter	Specification
LC System	High-performance liquid chromatography (HPLC)
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 μm)

| **Mobile Phase** | A) 5 mM Ammonium acetate in water B) Acetonitrile | | **Gradient** | Initial: 10% B; increased to 95% B over 10 min; hold for 3 min; re-equilibrate [1]. | | **Flow Rate** | 0.3 mL/min | | **Injection**

Volume | 5 μ L | | **MS System** | Tandem Mass Spectrometer (MS/MS) | | **Ionization Mode** | Electrospray Ionization (ESI), **Positive mode** [1] | | **Data Acquisition** | Multiple Reaction Monitoring (MRM) |

Mass Spectrometry Optimization:

- **Parent Ion: Dodemorph acetate** is more suitable for analysis in **positive ion mode**. Identify the quasi-molecular ion, likely $[M+H]^+$, as the parent ion [1].
- **Product Ions:** Fragment the parent ion and select at least two product ions with strong signals. Optimize the collision energy for each transition.
- **Quantification:** Use the most intense product ion for quantification and the second most intense for confirmation.

Method Validation and Data Analysis

Method validation ensures the protocol is reliable, precise, and accurate. The table below summarizes the expected performance characteristics based on the published method for morpholine pesticides [1].

Validation Parameter	Performance Criteria
Linearity Range	1–500 μ g/kg
Limit of Detection (LOD)	0.3–0.9 μ g/kg
Limit of Quantification (LOQ)	0.99–3.0 μ g/kg
Recovery (%)	92–102%
Precision (RSD%)	< 10%

Application: Residue Level Analysis and Dietary Risk Assessment

Once validated, this method can be applied to real-world samples.

- **Sample Analysis:** Process and analyze market or field samples using the established protocol.

- **Quantification:** Use the matrix-matched calibration curve to calculate the residue concentration of **dodemorph acetate** in the samples.
- **Risk Assessment:** Calculate the dietary exposure and compare it to established toxicological reference values (e.g., Acceptable Daily Intake). The exposure can be estimated using the following formula and compared to relevant Maximum Residue Limits (MRLs) [1].

Important Considerations for Researchers

- **Matrix Effects:** LC-MS/MS analysis is highly susceptible to matrix effects. Always use **matrix-matched calibration standards** (prepared in blank sample extract) for accurate quantification, as this can significantly correct for signal suppression or enhancement [1].
- **Alternative Methods:** While QuEChERS is dominant, other techniques like **Solid Phase Microextraction with Monolithic Molecularly Imprinted Polymer Fibers (SPME-MMIPF)** are emerging. These methods can offer superior selectivity and lower detection limits for certain applications, but may be more complex to develop [2].
- **MRL Compliance:** Ensure that your reported residue levels are compared against the Maximum Residue Limits (MRLs) set by relevant authorities (e.g., GB 2763-2021 in China, EU Pesticides Database) for the specific commodity being analyzed [1].

Conclusion

This protocol provides a robust and sensitive framework for determining **dodemorph acetate** residues in plant tissues. The core of the method's success lies in the effective sample clean-up using a modified QuEChERS approach with advanced sorbents, coupled with selective and sensitive detection via LC-MS/MS in positive ion mode. Adherence to this protocol will yield reliable data suitable for regulatory compliance monitoring, dietary risk assessment, and environmental fate studies.

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References

1. Method development, residue level analysis, and dietary ... [sciencedirect.com]

2. Determination of 229 pesticides residue in edible oil ... [pmc.ncbi.nlm.nih.gov]

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